

# Methyl 4-acetylbenzoate CAS number and molecular weight

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## Compound of Interest

Compound Name: Methyl 4-acetylbenzoate

Cat. No.: B1345656

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## An In-Depth Technical Guide to Methyl 4-acetylbenzoate

This guide provides essential technical data and a conceptual experimental workflow for **Methyl 4-acetylbenzoate**, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Identification

**Methyl 4-acetylbenzoate** is an aromatic ketone with the chemical formula  $C_{10}H_{10}O_3$ .<sup>[1][2]</sup> It is recognized by its CAS number 3609-53-8.<sup>[1][2][3][4][5][6]</sup> This compound serves as a valuable building block in various chemical syntheses.

## Physicochemical Properties

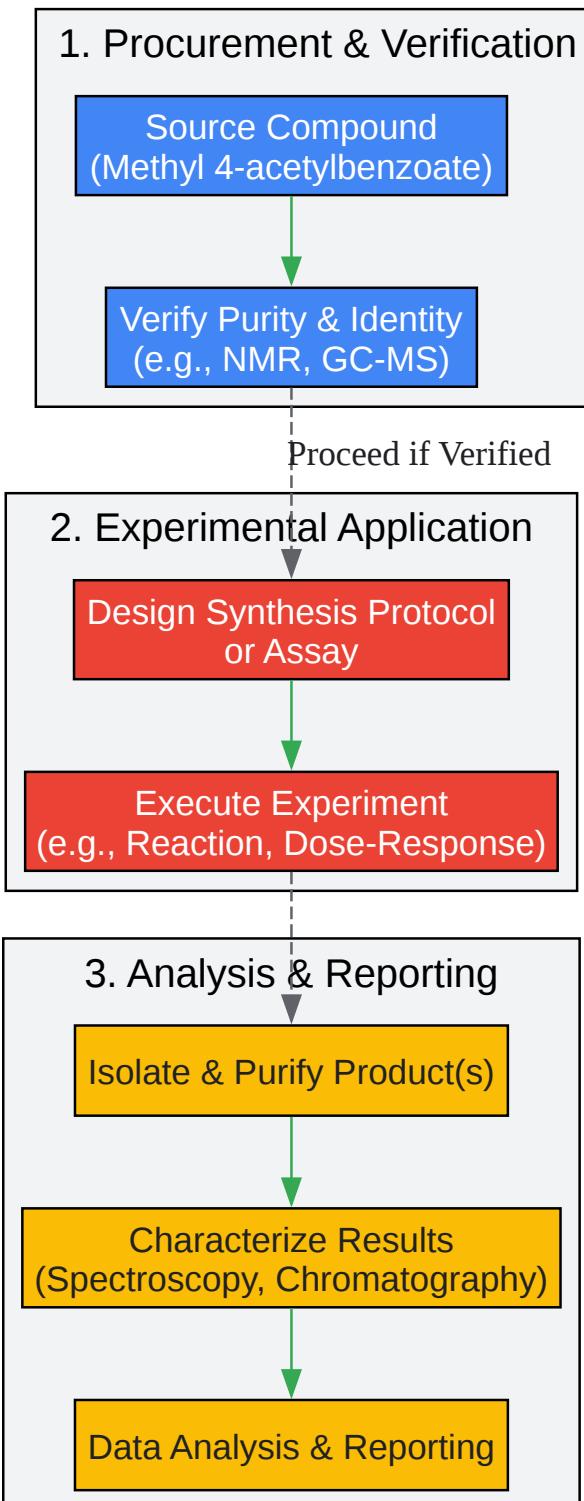
The quantitative properties of **Methyl 4-acetylbenzoate** are summarized below. This data is crucial for experimental design, including reaction setup, solvent selection, and purification methods.

| Property          | Value  | Source  |
|-------------------|--|---|
| CAS Number        | 3609-53-8                                      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula | C <sub>10</sub> H <sub>10</sub> O <sub>3</sub> | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> |
| Molecular Weight  | 178.18 g/mol                                   | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> |
| Melting Point     | 93-96 °C                                       | <a href="#">[3]</a> <a href="#">[7]</a>                     |
| Boiling Point     | 295.6 ± 23.0 °C at 760 mmHg                    | <a href="#">[3]</a>   |
| Density           | 1.1 ± 0.1 g/cm <sup>3</sup>                    | <a href="#">[3]</a>   |
| Flash Point       | 129.3 ± 22.7 °C                                | <a href="#">[3]</a>   |

## Experimental Workflow

The following diagram illustrates a generalized workflow for the procurement, characterization, and application of a chemical standard such as **Methyl 4-acetylbenzoate** in a research context. This logical flow ensures material integrity and leads to the generation of reliable experimental data.

## Conceptual Workflow for Chemical Compound Utilization

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## References

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